

# Perifosine tumor size reduction xenograft models

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## Compound Focus: Perifosine

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## Perifosine Efficacy in Xenograft Tumor Models

Cancer Type	Model Type (Cells)	Treatment Protocol	Key Findings on Tumor Size	Primary Mechanism & Analysis	Citation
<b>Glioblastoma</b>	Subcutaneous (U87MG)	TMZ (50 mg/kg, ip) + Perifosine (30 mg/kg, oral) daily for 10 days	~80% reduction in tumor volume vs. control; significant vs. single agents	<b>Synergistic effect:</b> Impeded DNA repair ( $\downarrow$ BRCA1, $\uparrow$ $\gamma$ H2AX), induced caspase-dependent apoptosis. Statistical analysis: Two-way ANOVA.	[1]
<b>Neuroblastoma</b>	Orthotopic (AS, NGP, BE2, KCNR)	Perifosine (25 mg/kg, oral) daily, 4 days on/3 days off	<b>Tumor regression (AS)</b> , growth inhibition (BE2), slower growth (NGP, KCNR)	Inhibited AKT phosphorylation, induced caspase-3 cleavage. Statistical analysis: Kaplan-Meier for survival.	[2]

Cancer Type	Model Type (Cells)	Treatment Protocol	Key Findings on Tumor Size	Primary Mechanism & Analysis	Citation
Breast Cancer	Orthotopic Metastatic (HCC38)	Perifosine (30 mg/kg, diet) long-term	Reduced <b>primary tumor size</b> ; no statistically significant impact on metastatic burden	Induced telomere shortening in recurrent primary and metastatic tumors, indicating anti-telomerase activity.	[3] [4]
Brain Metastasis (Lung Cancer)	Intracranial Orthotopic (NCI-H1915)	Perifosine (loading 180 mg/kg, maintenance 45 mg/kg, oral)	<b>Complete tumor regression</b> observed in some models; prolonged survival	Distributed into brain, blocked PI3K/Akt pathway, decreased proliferation, increased apoptosis.	[5]

## Detailed Experimental Protocols

To help you evaluate and potentially replicate these findings, here are the detailed methodologies from the key studies:

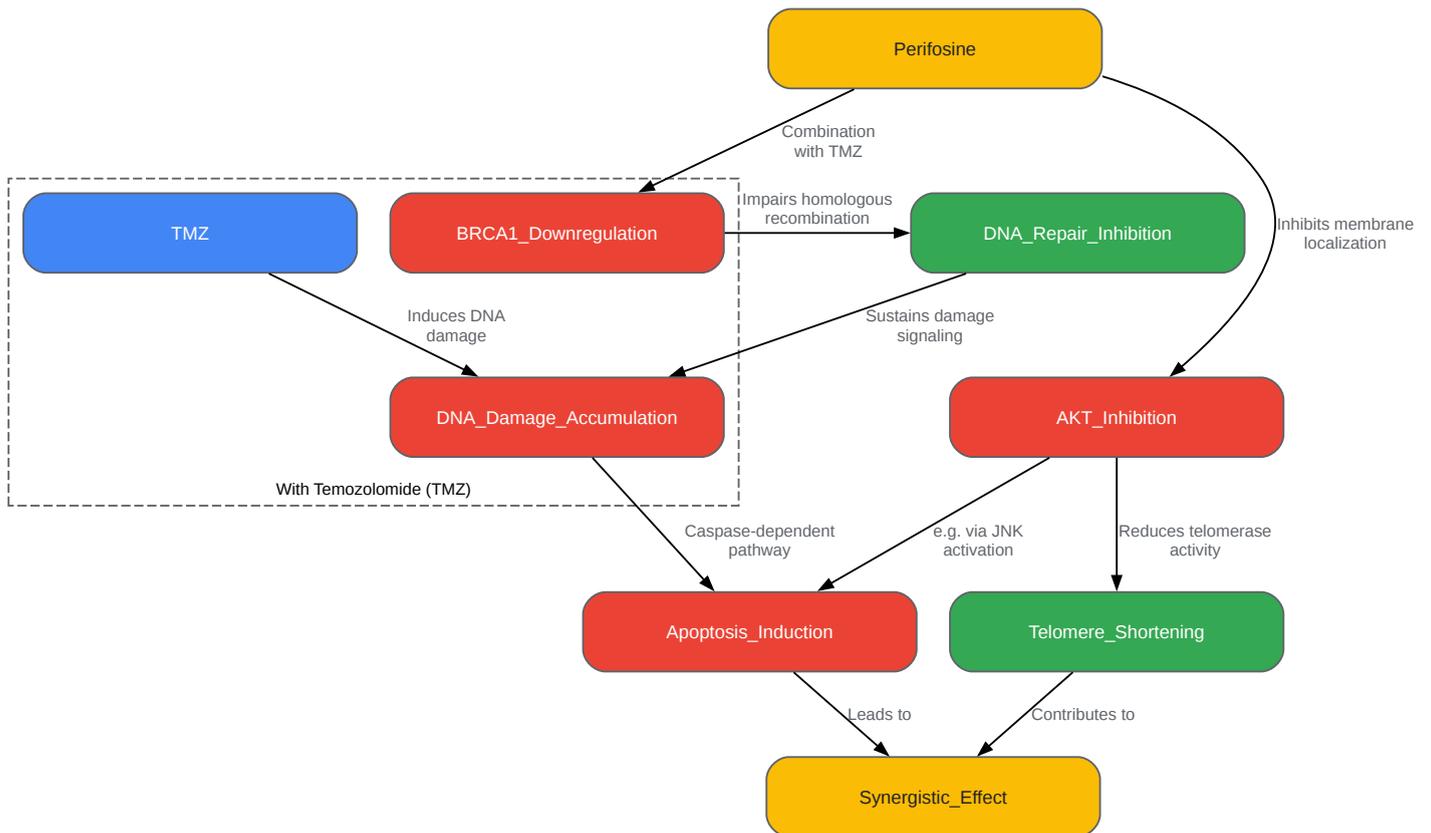
- **Glioblastoma Model (Subcutaneous) [1]**
  - **Cell Lines:** U87MG and U251 glioblastoma cells.
  - **Xenograft Establishment:** Cells were subcutaneously injected into the flanks of nude mice.
  - **Drug Formulation & Dosing:** Temozolomide (TMZ) was dissolved in DMSO and further diluted in saline for intraperitoneal (ip) injection at 50 mg/kg. **Perifosine** was suspended in saline for oral gavage at 30 mg/kg.
  - **Treatment Schedule:** Mice were treated daily for 10 days after tumors became palpable.
  - **Tumor Measurement:** Tumor volume was monitored and calculated using the formula: **Volume = (Length × Width<sup>2</sup>) / 2.**

- **Brain Metastasis Model (Orthotopic) [5]**

- **Cell Lines:** NCI-H1915 (large cell lung cancer, derived from brain metastasis).
- **Xenograft Establishment:** A "freehand" method was used for intracranial injection. A navigated biopsy needle was inserted into the mouse brain, and tumor cells suspended in PBS were injected.
- **Drug Formulation & Dosing:** **Perifosine** was dissolved in physiological saline.
- **Treatment Schedule:** A loading dose (180 mg/kg) followed by a maintenance dose (45 mg/kg) was administered orally on a 5-days-on/2-days-off schedule. Treatment began 3 or 7 days after tumor cell inoculation.
- **Endpoint Analysis:** Animal survival was the primary endpoint, with tumor growth assessed histologically.

## Mechanism of Action and Signaling Pathways

**Perifosine's** anti-tumor effects are primarily mediated by inhibiting the PI3K/AKT pathway, but recent studies reveal additional mechanisms, particularly in combination therapies.



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Diagram illustrating the primary and synergistic mechanisms of **Perifosine**.

## Key Insights for Researchers

- **Combination is Key:** As a monotherapy, **Perifosine** can be effective, but its most potent tumor-reducing effects are consistently observed in combination with other agents like Temozolomide or classic chemotherapeutics, overcoming resistance mechanisms [1] [6].

- **Model-Dependent Variability:** Efficacy varies significantly based on the cancer type, specific cell line, and model location (e.g., orthotopic vs. subcutaneous). For instance, it caused complete regression in one lung cancer brain metastasis model but only slowed growth in other neuroblastoma models [5] [2].
- **Novel Mechanisms Beyond AKT:** Besides its known AKT inhibition, **Perifosine** has demonstrated novel long-term anti-cancer activity by inhibiting telomerase and inducing telomere shortening, which is crucial for preventing cancer cell immortality [3] [4].

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